

Personal protective equipment for handling 1,4-Dioxane-2,3-diol, cis-

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Compound of Interest

Compound Name: 1,4-Dioxane-2,3-diol, cis-

Cat. No.: B15180737

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Essential Safety and Handling Guide for 1,4-Dioxane-2,3-diol, cis-

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **1,4-Dioxane-2,3-diol, cis-**. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Personal Protective Equipment (PPE)

When handling **1,4-Dioxane-2,3-diol, cis-**, it is imperative to use appropriate personal protective equipment to prevent exposure. The following table summarizes the required PPE.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses	With side-shields conforming to EN166.[1]
Chemical Safety Goggles	As described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]	
Skin Protection	Gloves	Chemical-resistant gloves (e.g., nitrile rubber) inspected before use.[3][4] Use proper glove removal technique.[1]
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[4][5]	
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[2] Use in a well-ventilated area is required.[5]

Health Hazard Information

1,4-Dioxane-2,3-diol, cis- is classified with the following hazards:

- Causes skin irritation.[5][6]
- Causes serious eye irritation.[5][6]
- May cause respiratory irritation.[5][6]
- Very toxic to aquatic life with long-lasting effects.[5]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize risks.

Procedure	Description
Handling	Avoid all personal contact, including inhalation. [5] Use only in a well-ventilated area.[5] Do not eat, drink, or smoke when handling.[5] Wash hands thoroughly after handling.[3][5]
Storage	Store in a cool, dry, well-ventilated place.[7] Keep container tightly closed.[5][7] Store in original containers.[5]

Accidental Release and Disposal Plan

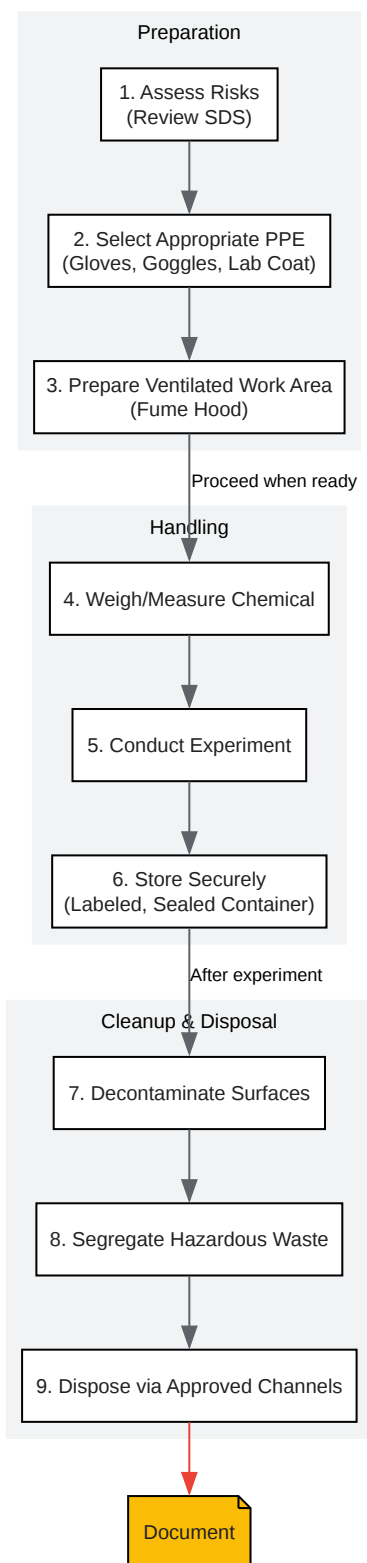
In the event of a spill or for routine disposal, the following steps must be taken.

Plan	Action
Spill Response	Evacuate the area.[1] Wear appropriate PPE.[5] For dry spills, use dry clean-up procedures and avoid generating dust.[5] For wet spills, absorb with inert material and place in a suitable container for disposal.[5] Prevent spillage from entering drains or water courses.[5]
Disposal	Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with local regulations.[5] Do not mix with other waste.[7]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural workflow for the safe handling of **1,4-Dioxane-2,3-diol, cis-** from receipt to disposal.

Workflow for Safe Handling of 1,4-Dioxane-2,3-diol, cis-

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **1,4-Dioxane-2,3-diol, cis-**.

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